

Application Note: 3-Mercaptopentan-2-one-d2 for Advanced Fragrance Formulation

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Compound of Interest

Compound Name: 3-Mercaptopentan-2-one-d2

Cat. No.: B12373708

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Introduction

3-Mercaptopentan-2-one is a potent sulfur-containing ketone known for its complex, savory, and alliaceous aroma profile, utilized in both flavor and fragrance applications to impart meaty and roasted notes. The strategic substitution of hydrogen with deuterium, a stable isotope, to create **3-Mercaptopentan-2-one-d2** presents a novel avenue for fragrance research. Deuteration can subtly alter a molecule's physicochemical properties due to the kinetic isotope effect, primarily affecting its volatility and metabolic stability. This application note explores the potential of **3-Mercaptopentan-2-one-d2** as a tool for controlled release and scent profile modification in fine fragrance formulations.

The primary hypothesis is that the increased mass of **3-Mercaptopentan-2-one-d2** will lead to a lower evaporation rate compared to its non-deuterated (h2) analogue.^{[1][2]} This reduction in volatility could translate to enhanced longevity of the characteristic sulfurous notes on a substrate, such as skin, thereby acting as a long-lasting, mid-to-base note fixative. This document provides protocols for the evaluation of its performance against the parent compound. For the purpose of this research, "d2" refers to deuterium substitution at the C3 position, adjacent to both the carbonyl and thiol groups.

Potential Applications in Fragrance Research:

- **Controlled Release Formulations:** The lower volatility of the deuterated compound may allow for a slower, more sustained release of its aroma, prolonging the perception of key scent characteristics.
- **Scent Profile Modification:** While isotopic substitution is not expected to dramatically change the odor character, subtle shifts in perception or intensity may occur, offering new creative possibilities for perfumers.
- **Mechanistic Studies:** Use as a stable, isotopically-labeled internal standard for quantifying the concentration, penetration, and degradation of 3-Mercaptopentan-2-one in various matrices (e.g., lotions, skin) via mass spectrometry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Comparative Volatility Analysis by Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS)

Objective: To quantitatively compare the evaporation rate of **3-Mercaptopentan-2-one-d2** and its non-deuterated (h2) analogue from a standardized fragrance base applied to a substrate.

Materials:

- **3-Mercaptopentan-2-one-d2** (1% solution in dipropylene glycol - DPG)
- 3-Mercaptopentan-2-one-h2 (1% solution in DPG)
- Fragrance blotters or equivalent substrate
- 20 mL headspace vials with magnetic crimp caps
- Gas Chromatograph with a Mass Spectrometric detector (GC-MS) and a headspace autosampler.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology:

- Sample Preparation:
 - Apply 100 μ L of the 1% **3-Mercaptopentane-2-one-d2** solution onto a fragrance blotter.
 - In parallel, apply 100 μ L of the 1% 3-Mercaptopentane-2-one-h2 solution onto a separate blotter.
 - Prepare triplicate samples for each compound at each time point.
 - Immediately place the t=0 samples into separate 20 mL headspace vials and seal.
 - Leave the remaining blotters in a controlled environment (25°C, 40% RH).
- Time-Course Analysis:
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), place one treated blotter of each compound into a headspace vial and seal.
- HS-GC-MS Analysis:
 - Analyze the sealed vials using the parameters outlined in Table 2. The headspace is sampled to measure the concentration of the volatile compound remaining on the blotter. [\[5\]](#)[\[9\]](#)
 - Identify the compounds by their mass spectra and retention times. Quantify using the peak area of a characteristic ion.
- Data Analysis:
 - Calculate the mean peak area for each compound at each time point.
 - Normalize the data by expressing the peak area at each time point as a percentage of the mean peak area at t=0.
 - Plot the percentage of compound remaining versus time for both d2 and h2 analogues.

Protocol 2: Sensory Panel Evaluation for Odor Profile and Intensity

Objective: To assess and compare the perceived odor character, intensity, and longevity of **3-Mercaptopentan-2-one-d2** and its h2 analogue.

Materials:

- Solutions of **3-Mercaptopentan-2-one-d2** and -h2 at 0.1% in ethanol.
- Fragrance blotters.
- Panel of at least 15 trained sensory evaluators.[\[10\]](#)
- Evaluation booths with controlled ventilation.

Methodology:

- Panelist Training: Familiarize panelists with the aroma profile of sulfur-containing ketones and the use of the intensity rating scale.
- Sample Preparation:
 - Dip fragrance blotters into the 0.1% solutions of each compound 30 minutes prior to evaluation.
 - Code the blotters with random three-digit numbers to blind the samples.
- Evaluation Procedure:
 - Present the coded blotters to the panelists in a randomized order.
 - Ask panelists to evaluate the samples at initial application (t=0) and at subsequent time points (e.g., 30 min, 1 hr, 2 hr, 4 hr).[\[11\]](#)
 - At each time point, panelists will rate the perceived odor intensity on a Labeled Magnitude Scale (LMS) from 0 (no sensation) to 100 (strongest imaginable).[\[12\]](#)

- Panelists will also provide descriptive analysis of the odor character using a provided lexicon (e.g., sulfurous, roasted, onion, meaty, metallic).
- Data Analysis:
 - Calculate the mean intensity scores for each compound at each time point.
 - Analyze the frequency of descriptor usage for each compound.
 - Use statistical analysis (e.g., t-test or ANOVA) to determine significant differences in intensity and character over time.

Protocol 3: Accelerated Stability Testing

Objective: To evaluate the chemical stability of **3-Mercaptopentane-2-one-d2** in a cosmetic base under stressed conditions (elevated temperature and UV light).^[13]^[14]

Materials:

- **3-Mercaptopentane-2-one-d2** and -h2.
- Simple cosmetic base (e.g., unscented lotion or ethanol/water mixture).
- Glass vials (clear and amber).
- Stability chambers (45°C oven) and UV light cabinet.^[14]
- GC-MS system for quantitative analysis.

Methodology:

- Formulation: Prepare two batches of the cosmetic base, one containing 0.5% **3-Mercaptopentane-2-one-d2** and the other containing 0.5% 3-Mercaptopentane-2-one-h2.
- Storage Conditions:
 - Elevated Temperature: Store samples of each formulation in amber glass vials at 45°C.^[15]

- UV Exposure: Store samples of each formulation in clear glass vials in a UV light cabinet under controlled exposure.
- Control: Store samples of each formulation in amber glass vials at room temperature (25°C).
- Analysis:
 - At weekly intervals for 4 weeks, take an aliquot from each sample.
 - Extract the fragrance compound using an appropriate solvent (e.g., hexane).
 - Analyze the concentration of the respective mercaptoketone using GC-MS.
 - Perform a sensory evaluation on the stored samples to detect any changes in odor profile (e.g., development of off-notes).
- Data Analysis:
 - Quantify the percentage degradation of each compound relative to its initial concentration (t=0).
 - Summarize sensory feedback on color, clarity, and odor changes.

Data Presentation

Table 1: Comparative Volatility Data (HS-GC-MS)

Time (Hours)	Mean Peak Area (% of t=0) - h2 Analogue	Mean Peak Area (% of t=0) - d2 Analogue
0	100%	100%
1	85%	92%
2	72%	83%
4	55%	68%
6	40%	54%
8	28%	43%

Table 2: HS-GC-MS Instrumental Parameters

Parameter	Setting
Headspace	
Vial Equilibration Temp	80°C
Equilibration Time	15 min
Injection Volume	1 mL
GC	
Column	DB-5ms (30m x 0.25mm x 0.25µm)
Carrier Gas	Helium, 1 mL/min constant flow
Inlet Temperature	250°C (Splitless mode)
Oven Program	40°C (hold 2 min), ramp 10°C/min to 280°C (hold 5 min)
MS	
Ion Source Temp	230°C
Mass Range	35-350 amu
Ionization Mode	Electron Ionization (70 eV)

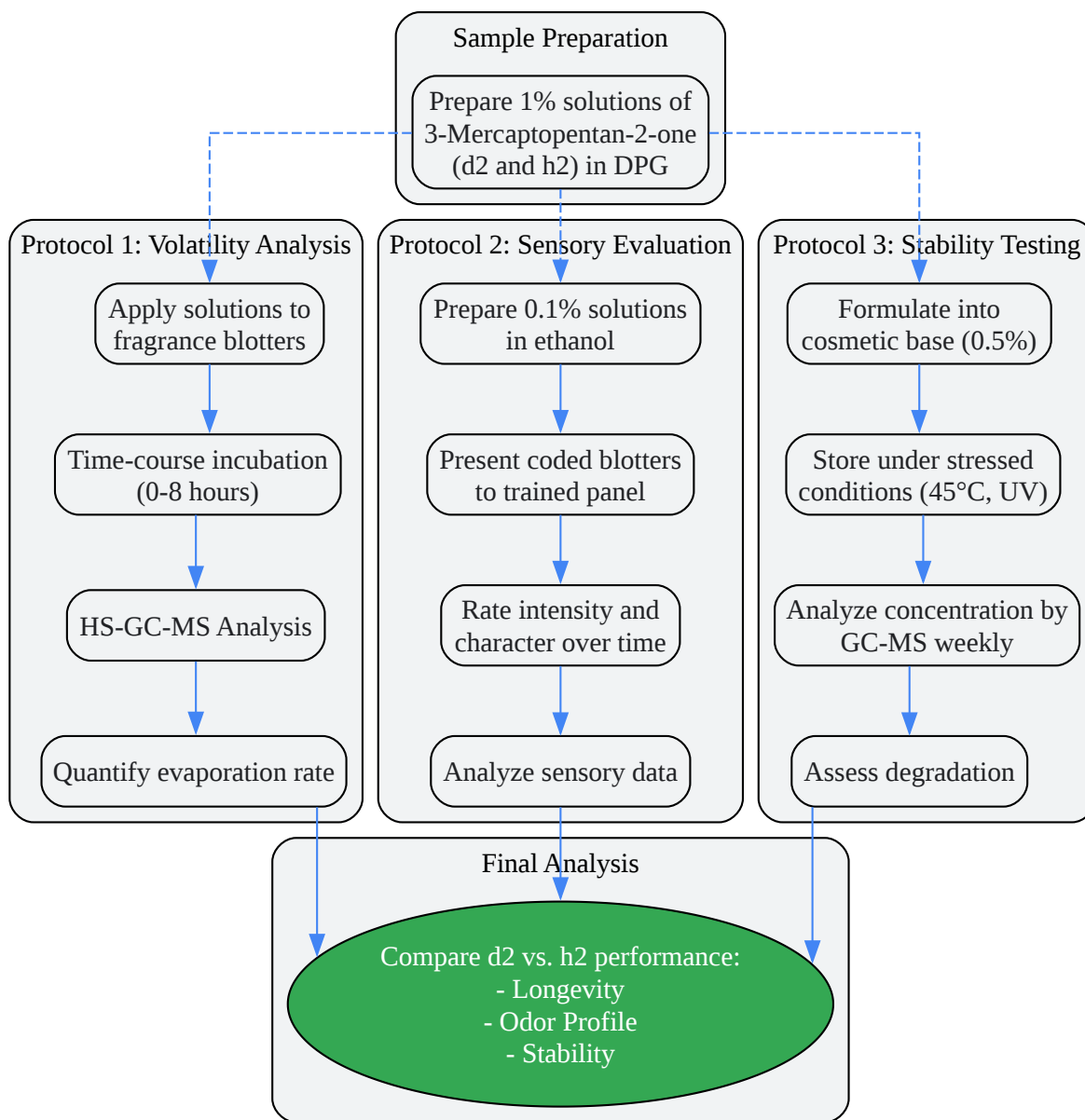
Table 3: Sensory Panel Mean Intensity Scores (LMS Scale)

Time	Mean Intensity - h2 Analogue	Mean Intensity - d2 Analogue
0 min	75	74
30 min	62	68
1 hour	48	59
2 hours	30	45
4 hours	15	28

Table 4: Accelerated Stability Results (45°C)

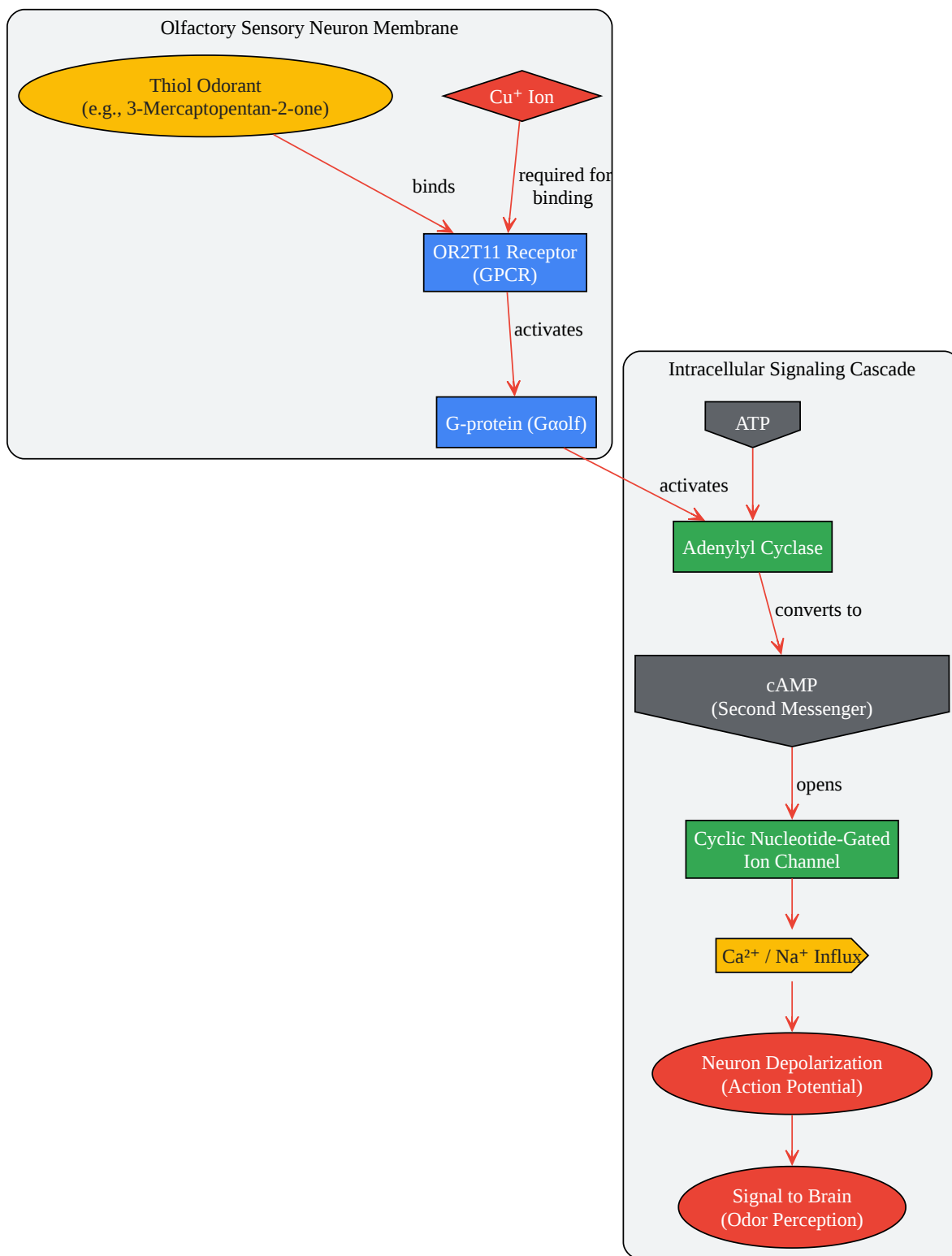
Time (Weeks)	% Degradation - h2 Analogue	Odor Change - h2 Analogue	% Degradation - d2 Analogue	Odor Change - d2 Analogue
0	0%	None	0%	None
1	2.1%	Slight sharpening	1.8%	None
2	4.5%	Noticeable metallic note	3.9%	Slight sharpening
4	9.8%	Pronounced metallic/off-note	8.2%	Noticeable metallic note

Mandatory Visualizations



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Fig. 1: Experimental workflow for comparative analysis.



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Fig. 2: Olfactory signaling pathway for thiols via OR2T11.

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